

A Technical Guide to the Molecular Characteristics of 2,5-Dimethylcinnamic Acid

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Compound of Interest

Compound Name: 2,5-Dimethylcinnamic acid

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This document provides a concise technical overview of the molecular structure and weight of **2,5-Dimethylcinnamic acid**, a compound of interest in various research and development applications.

Molecular Structure and Formula

2,5-Dimethylcinnamic acid is an organic compound characterized by a benzene ring substituted with two methyl groups and a propenoic acid group. Its chemical structure is foundational to its reactivity and potential biological activity.

The molecular formula for **2,5-Dimethylcinnamic acid** is $C_{11}H_{12}O_2$ [1]. This formula indicates that each molecule is composed of 11 carbon atoms, 12 hydrogen atoms, and 2 oxygen atoms.

Molecular Weight

The molecular weight of a compound is a critical parameter in experimental design, particularly in stoichiometry and solution preparation. It is calculated by summing the atomic weights of its constituent atoms.

The experimentally determined and commonly cited molecular weight of **2,5-Dimethylcinnamic acid** is 176.22 g/mol [1].

A detailed calculation based on the atomic weights of the constituent elements is presented below.

Quantitative Data Summary

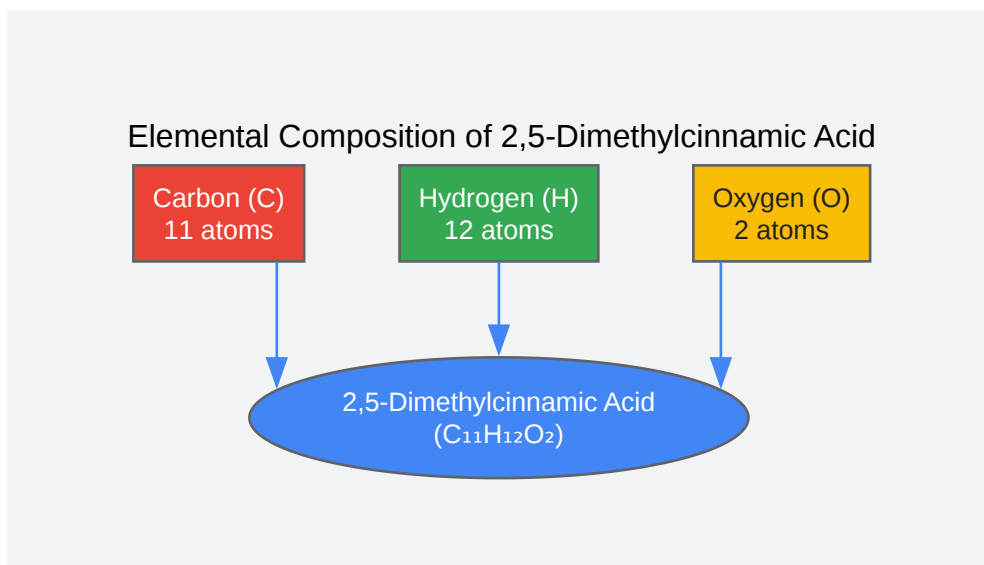
For clarity and ease of comparison, the quantitative data pertaining to the molecular weight of **2,5-Dimethylcinnamic acid** are summarized in the following table.

Element (Symbol)	Atomic Weight (amu)	Atom Count	Total Weight (amu)
Carbon (C)	12.01	11	132.11
Hydrogen (H)	1.008	12	12.096
Oxygen (O)	15.999	2	31.998
Total Molecular Weight	176.204		

Note: The standard atomic weight of carbon is approximately 12.01 amu^{[2][3][4][5]}. The standard atomic weight of hydrogen is approximately 1.008 amu^{[6][7][8][9][10]}. The standard atomic weight of oxygen is approximately 15.999 amu^{[11][12][13][14][15]}. The slight difference between the calculated molecular weight and the cited molecular weight can be attributed to rounding and the use of specific isotopic abundances in the authoritative source.

Visualization of Elemental Composition

The following diagram illustrates the elemental components that constitute the **2,5-Dimethylcinnamic acid** molecule.



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Elemental composition of **2,5-Dimethylcinnamic acid**.

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